

# Safety, handling, and GHS hazard information for Cyclohexanecarbohydrazide.

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## Compound of Interest

Compound Name: Cyclohexanecarbohydrazide

Cat. No.: B1361583

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## Cyclohexanecarbohydrazide: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Cyclohexanecarbohydrazide**. It is intended for use by qualified professionals and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. The toxicological properties of this compound have not been fully investigated.

[1] Always consult the most current SDS from your supplier and follow all applicable safety regulations.

## Chemical Identification

Identifier	Value
IUPAC Name	cyclohexanecarbohydrazide[2]
Synonyms	Cyclohexane carboxylic acid hydrazide[2]
CAS Number	38941-47-8[2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O[2]
Molecular Weight	142.20 g/mol [2]
Structure	(Image of the 2D structure of Cyclohexanecarbohydrazide)

## Physical and Chemical Properties

The following table summarizes the computed physical and chemical properties of **Cyclohexanecarbohydrazide**. Experimental data is limited.

Property	Value	Source
Molecular Weight	142.20 g/mol	PubChem[2]
XLogP3-AA	0.9	PubChem[2]
Hydrogen Bond Donor Count	2	PubChem[2]
Hydrogen Bond Acceptor Count	2	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Exact Mass	142.110613074 Da	PubChem[2]
Monoisotopic Mass	142.110613074 Da	PubChem[2]
Topological Polar Surface Area	55.1 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	10	PubChem[2]

## GHS Hazard Information

**Cyclohexanecarbohydrazide** is classified as a hazardous substance under the Globally Harmonized System (GHS). The following information is based on aggregated data.

## GHS Classification[2]

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1 / Category 2
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3

## GHS Label Elements[2]

- Pictograms:



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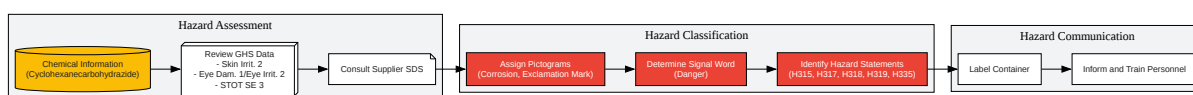


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- Signal Word: **Danger**[2]
- Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H317: May cause an allergic skin reaction.[1]
  - H318: Causes serious eye damage.[2]
  - H319: Causes serious eye irritation.[1][2]
  - H335: May cause respiratory irritation.[2]

- Precautionary Statements:
  - A comprehensive list of precautionary statements can be found in the PubChem entry for this compound.[2] Key precautionary statements include P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P403+P233, and P405.[2]

## GHS Hazard Identification Workflow



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Caption: GHS Hazard Identification Workflow for **Cyclohexanecarbohydrazide**.

## Safe Handling and Storage

Due to the hazardous nature of **Cyclohexanecarbohydrazide**, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory procedure. The following provides general guidance:

PPE	Specification
Eye Protection	Chemical safety goggles and a face shield. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat, closed-toe shoes, and additional protective clothing as needed. <a href="#">[1]</a>
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood to avoid dust and vapor inhalation. <a href="#">[1]</a>

## Handling

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapor.[\[1\]](#)
- Minimize dust generation.
- Wash hands thoroughly after handling.
- Ensure an eyewash station and safety shower are readily available.[\[1\]](#)

## Storage

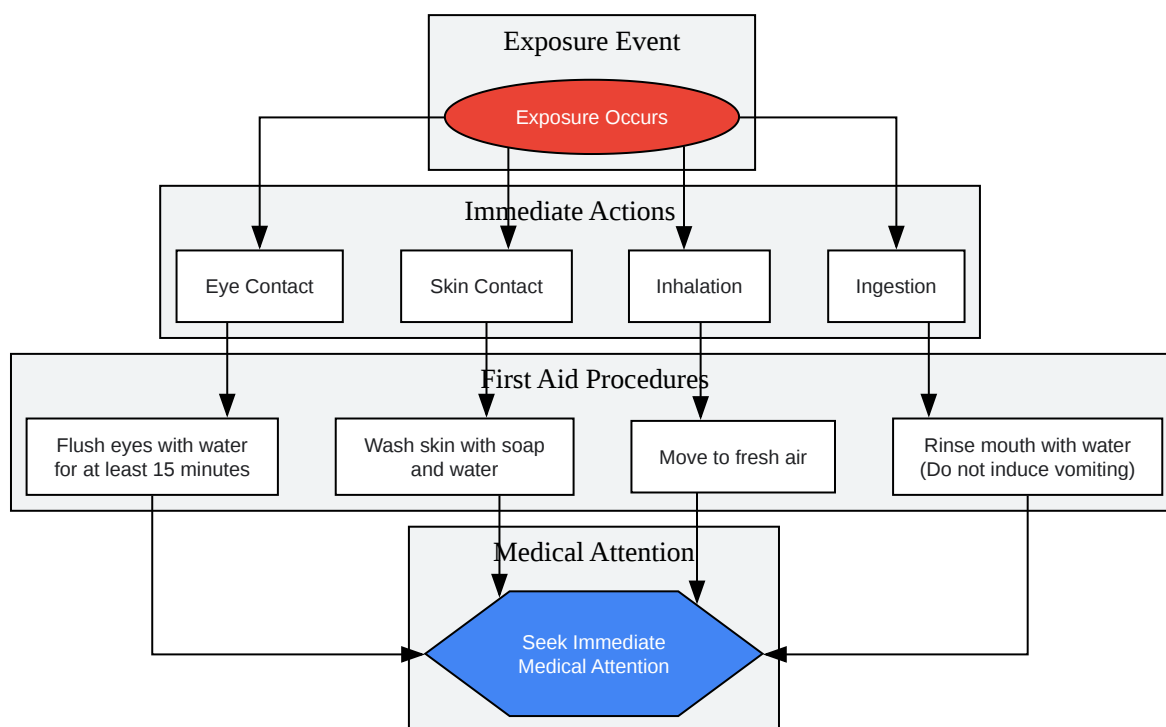
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation or an allergic reaction develops. <a href="#">[1]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Emergency Response Workflow



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Caption: Emergency First Aid Response for **Cyclohexanecarbohydrazide** Exposure.

## Toxicological Information

The toxicological properties of **Cyclohexanecarbohydrazide** have not been fully investigated. [1] The available GHS classification indicates that it is a skin and eye irritant and may cause respiratory irritation. [2] It may also cause an allergic skin reaction. [1] No quantitative data such as LD50 or LC50 values are readily available in the public domain. Researchers should handle this compound with the utmost caution, assuming it to be potentially toxic.

## Experimental Protocols

No specific, detailed experimental protocols for the handling or use of **Cyclohexanecarbohydrazide** were identified in the public literature. Users must develop their own standard operating procedures (SOPs) based on a thorough risk assessment, incorporating the safety information provided in this guide and the supplier's SDS.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety department for specific guidance.

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## References

- 1. matrixscientific.com [matrixscientific.com]
- 2. Cyclohexanecarbohydrazide | C7H14N2O | CID 240039 - PubChem [pubchem.ncbi.nlm.nih.gov]
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